

Early Research and Development of Antibacterial Agent 77: A Technical Overview

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Compound of Interest

Compound Name: Antibacterial agent 77

Cat. No.: B12425875

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Despite a comprehensive search for the early research and development of "**Antibacterial agent 77**," also known as "compound 12" with the chemical formula $C_{22}H_{27}N_3O_5$ and CAS number HY-145874, detailed public information regarding its synthesis, mechanism of action, and preclinical data is not available in the primary scientific literature. The compound is listed by various chemical suppliers for research purposes, but the foundational studies describing its discovery and characterization could not be retrieved.

The systematic chemical name for this compound is N-((1R,2R)-2-((3,4-dichlorobenzyl)amino)cyclohexyl)-4-((2-hydroxyethyl)amino)-3-nitrobenzamide. While searches were conducted using this name and other identifiers, no specific research papers detailing its initial synthesis, antibacterial spectrum, or mechanism of action could be located.

Without access to the primary research, it is not possible to provide the in-depth technical guide, quantitative data tables, detailed experimental protocols, or signaling pathway diagrams as requested. The information available is limited to that provided by commercial vendors, which typically includes basic chemical properties but lacks the scientific depth required for a comprehensive whitepaper for a research audience.

It is likely that "**Antibacterial agent 77**" is a designation used in a specific research context or by a particular supplier, and the originating research may be proprietary, unpublished, or not indexed in publicly accessible scientific databases under these identifiers. Therefore, a detailed exposition on its early research and development cannot be constructed at this time.

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